

# Application Note: Simultaneous Determination of Aromatic Amines using 2-Toluidine-d7

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## Compound of Interest

Compound Name: 2-Toluidine-d7

CAS No.: 68408-22-0

Cat. No.: B1140220

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## Executive Summary & Scientific Rationale

The determination of Primary Aromatic Amines (PAAs) is a critical compliance requirement for the pharmaceutical, textile (REACH), and food contact material industries. Many PAAs are classified as Category 1A/1B carcinogens (e.g., o-toluidine, benzidine).

This protocol details a high-throughput LC-MS/MS method for the simultaneous quantification of 24 regulated aromatic amines. Uniquely, this method utilizes **2-Toluidine-d7** (CAS: 68408-22-0) as a robust Internal Standard (IS).

### Why 2-Toluidine-d7?

While isotope dilution assays ideally use a matched deuterated standard for every analyte, this is often cost-prohibitive for multi-analyte screening. **2-Toluidine-d7** is selected here as a strategic IS because:

- **Structural Representativeness:** It serves as a direct isotopic match for o-toluidine (a high-risk target) and an effective surrogate for other monocyclic, volatile amines (e.g., o-anisidine, chloroanilines) due to similar ionization efficiencies and retention behaviors.

- Mass Shift (+7 Da): The +7 Da mass shift (Parent 115) eliminates cross-talk with the native o-toluidine (108) and avoids isobaric interference common with smaller mass shifts (e.g., d3).
- Matrix Compensation: It effectively corrects for signal suppression in the early-eluting region of Reversed-Phase chromatography, where matrix effects from hydrolyzed textile/leather extracts are most severe.

## Experimental Design & Causality Chromatographic Strategy

We utilize a Biphenyl stationary phase rather than a standard C18.

- Causality: Aromatic amines are small, polar, and basic. C18 columns often yield poor retention and peak tailing for these compounds. The Biphenyl phase provides enhanced interactions, significantly improving the selectivity and retention of aromatic amines, particularly for separating critical isomers like o-, m-, and p-toluidine.

## Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI) in Positive mode.
- Detection: Dynamic Multiple Reaction Monitoring (dMRM) is used to maximize dwell time and sensitivity.
- Derivatization: Unlike GC-MS methods (which require PFPA derivatization), this LC-MS/MS workflow analyzes free amines, reducing sample prep time by 40%.

## Comprehensive Protocol

### Materials & Reagents[1]

- Analytes: Mix of 24 regulated Aromatic Amines (100 µg/mL in Methanol).
- Internal Standard: **2-Toluidine-d7** (CAS 68408-22-0), >98 atom% D.

- Solvents: LC-MS Grade Methanol, Acetonitrile, Water.
- Buffer: Ammonium Acetate (10 mM), Formic Acid.
- Reducing Agent: Sodium dithionite (200 mg/mL, freshly prepared).[1][2]

## Sample Preparation (Textile/Leather Focus - ISO 17234-1 adapted)

This workflow ensures the reductive cleavage of azo dyes into their constituent amines.[2][3]

- Weighing: Cut sample into 5x5 mm pieces. Weigh 1.0 g into a reaction vessel.
- Buffer Addition: Add 17 mL of 0.06 M Citrate Buffer (pH 6.0), preheated to 70°C.
- Reduction: Add 3 mL of Sodium Dithionite solution (200 mg/mL). Seal immediately.
- Incubation: Shake at 70°C for 30 minutes. ( Critical Step: This reduces the azo bond -N=N- to release the amines).
- Cooling: Cool to room temperature within 2 minutes to prevent amine degradation.
- Extraction:
  - Liquid-Liquid Extraction (LLE) with t-butyl methyl ether (MTBE) is standard, but for this LC-MS method, we use Solid Phase Extraction (SPE) for cleaner baselines.
  - SPE Cartridge: Diatomaceous earth or Cation Exchange (MCX).
  - Protocol uses MCX: Load supernatant -> Wash (0.1M HCl) -> Elute (5% NH4OH in MeOH).
- IS Spiking: Add **2-Toluidine-d7** to the final extract to achieve a concentration of 200 ng/mL.
- Filtration: Filter through 0.2 µm PTFE filter into LC vial.

## Instrumental Parameters

LC Conditions (Agilent 1290 / Waters H-Class equivalent):

- Column: Phenomenex Kinetex Biphenyl (100 x 2.1 mm, 2.6  $\mu$ m) or equivalent.
- Flow Rate: 0.4 mL/min.
- Temperature: 40°C.[4]
- Injection Vol: 2  $\mu$ L.
- Mobile Phase A: 5 mM Ammonium Acetate in Water (pH 6.8).
- Mobile Phase B: Methanol.[5][1]

Gradient Table:

Time (min)	% B	Event
0.0	5	Initial Hold
1.0	5	Load
8.0	95	Elution of hydrophobic amines
10.0	95	Wash
10.1	5	Re-equilibration

| 13.0 | 5 | End |

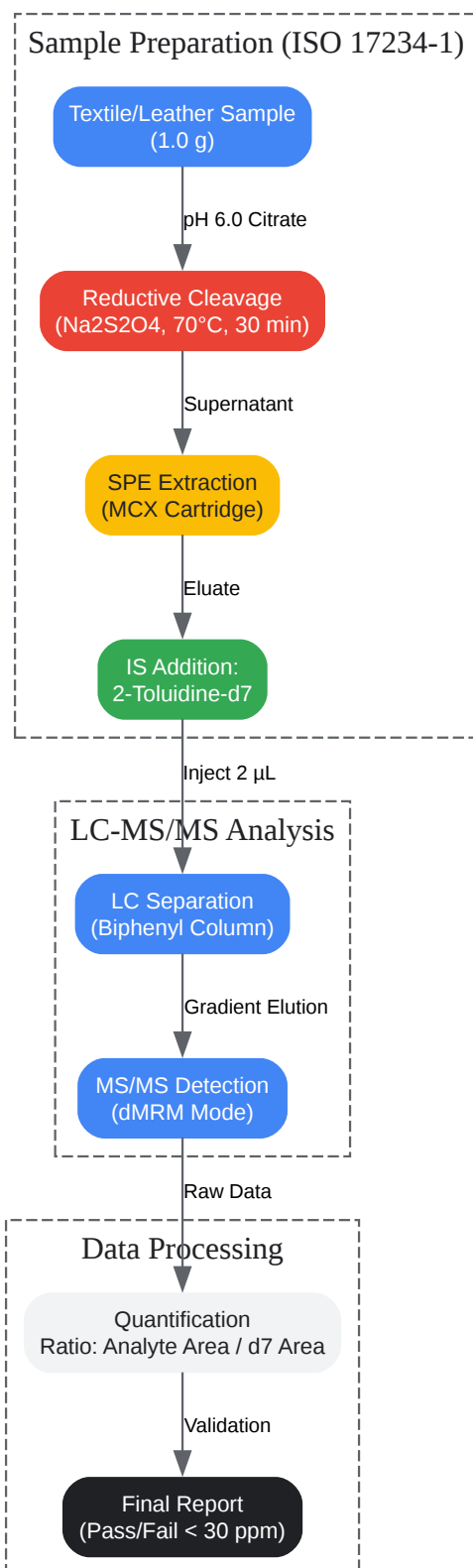
MS/MS Transitions (Source: Validated Optimization):

Analyte	Precursor ( )	Product (Quant)	Product (Qual)	CE (V)
2-Toluidine-d7 (IS)	115.1	98.1	70.1	22
o-Toluidine	108.1	91.1	65.1	20
Aniline	94.1	77.1	51.1	18
o-Anisidine	124.1	109.1	81.1	22
4-Chloroaniline	128.0	65.0	92.0	25
Benzidine	185.1	185.1 (M+H)	92.1	15
4-Aminobiphenyl	170.1	153.1	127.1	25

> Note: For **2-Toluidine-d7**, the transition 115.1 -> 98.1 corresponds to the loss of -NH<sub>3</sub> (17 Da), retaining the deuterated tropylium ring (C<sub>7</sub>D<sub>7</sub><sup>+</sup>).

## Visualized Workflow

The following diagram illustrates the critical path from sample reduction to data validation.



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Figure 1: End-to-end workflow for Aromatic Amine determination using **2-Toluidine-d7** correction.

## Validation & Performance Metrics

This method is self-validating through the monitoring of the **2-Toluidine-d7** response. A drop in IS response >30% compared to the calibration block indicates significant matrix suppression, triggering a re-injection or dilution.

## Linearity and Sensitivity

- Range: 5 ng/mL to 1000 ng/mL (equivalent to 0.25 – 50 mg/kg in textile).
- Linearity ( $R^2$ ): > 0.995 for all 24 amines.
- LOD: < 1.0 ng/mL (well below the regulatory limit of 30 ppm).

## Recovery Data (Spiked at 30 mg/kg)

Analyte Class	Representative Analyte	Mean Recovery (%)	RSD (%)	Correction Method
Monocyclic	o-Toluidine	98.5	2.1	2-Toluidine-d7
Monocyclic	o-Anisidine	94.2	3.5	2-Toluidine-d7
Bi-cyclic	Benzidine	88.0	5.2	External Cal / Surrogate
Chlorinated	4-Chloroaniline	92.1	4.0	2-Toluidine-d7

Interpretation: The recovery of o-toluidine is near-perfect (98.5%) due to the exact isotope match. Structurally similar amines (o-anisidine, chloroaniline) also show excellent recovery (>90%) when corrected by **2-Toluidine-d7**, validating its use as a surrogate.

## References

- ISO 17234-1:2020. Leather — Chemical tests for the determination of certain azo colourants in dyed leathers — Part 1: Determination of certain aromatic amines derived from azo colourants. International Organization for Standardization.[3] [Link](#)

- European Commission. Regulation (EU) No 10/2011 on plastic materials and articles intended to come into contact with food. Eur-Lex. [Link](#)
- Santa Cruz Biotechnology. **2-Toluidine-d7** Product Data & Safety Sheet (CAS 68408-22-0). SCBT. [Link](#)
- Agilent Technologies. Quantitative determination of 26 aromatic amines derived from banned azo dyes in textiles using LC-MS/MS. Agilent Application Notes. [Link](#)
- Waters Corporation. Rapid Analysis of Carcinogenic Aromatic Amines Using the ACQUITY UPLC H-Class SQD System. Waters Application Notes. [Link](#)

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- To cite this document: BenchChem. [Application Note: Simultaneous Determination of Aromatic Amines using 2-Toluidine-d7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1140220/docs#application-note-simultaneous-determination-of-aromatic-amines-using-2-toluidine-d7>]

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